

Stability and Storage of Boc-NH-PEG5-CH₂CH₂COOH: A Technical Guide

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Compound of Interest

Compound Name: *Boc-NH-PEG5-CH₂CH₂COOH*

Cat. No.: *B611216*

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For Researchers, Scientists, and Drug Development Professionals

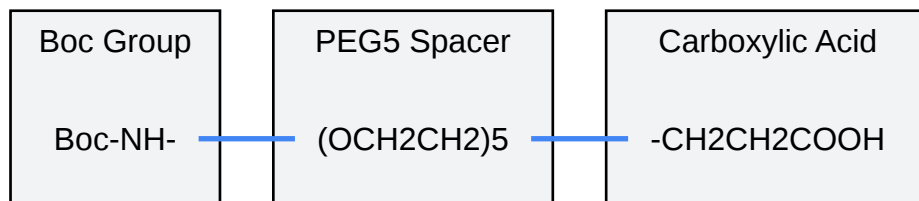
This technical guide provides an in-depth overview of the stability and recommended storage conditions for **Boc-NH-PEG5-CH₂CH₂COOH**, a heterobifunctional PROTAC linker.

Understanding the stability profile of this reagent is critical for ensuring its integrity and performance in the synthesis of Proteolysis Targeting Chimeras (PROTACs) and other bioconjugation applications. This document outlines potential degradation pathways, recommended storage and handling procedures, and methodologies for stability assessment.

Chemical Structure and Properties

Boc-NH-PEG5-CH₂CH₂COOH, with a molecular weight of 409.47 g/mol and the chemical formula C₁₈H₃₅NO₉, is a viscous liquid that can range from colorless to light yellow. It features a tert-butyloxycarbonyl (Boc) protected amine and a terminal carboxylic acid, separated by a five-unit polyethylene glycol (PEG) spacer. The hydrophilic PEG chain enhances solubility in aqueous media, a crucial property for biological applications.

DOT Script for Chemical Structure:

Chemical Structure of Boc-NH-PEG5-CH₂CH₂COOH[Click to download full resolution via product page](#)

Caption: Diagram illustrating the key functional components of the **Boc-NH-PEG5-CH₂CH₂COOH** molecule.

Recommended Storage and Handling

Proper storage and handling are paramount to prevent degradation and maintain the quality of **Boc-NH-PEG5-CH₂CH₂COOH**.

Form	Storage Temperature	Duration	Notes
Pure (Neat)	-20°C	Up to 3 years	Store in a tightly sealed container under an inert atmosphere (e.g., argon or nitrogen) to minimize oxidation and moisture exposure.
4°C	Up to 2 years	For shorter-term storage, refrigeration is acceptable. Ensure the container is well-sealed.	
In Solvent	-80°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles. Use freshly opened, anhydrous solvents like DMSO for stock solutions.
-20°C	Up to 1 month	Suitable for working solutions that will be used in the near future.	

Handling Precautions:

- **Hygroscopicity:** The PEG component of the molecule is hygroscopic. It is crucial to handle the substance in a dry environment and to minimize its exposure to atmospheric moisture.
- **Shipping:** The compound is generally stable enough for shipment at ambient temperatures for short durations.

- **Light Exposure:** To prevent potential photodegradation, the material should be stored in a light-protected container.
- **Inert Atmosphere:** For long-term storage, blanketing the container with an inert gas like argon or nitrogen is recommended to prevent oxidation.

Potential Degradation Pathways

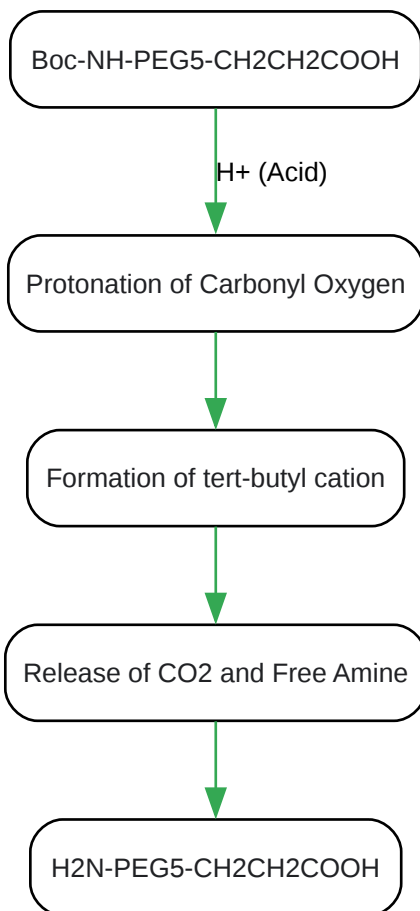
The stability of **Boc-NH-PEG5-CH₂CH₂COOH** is primarily influenced by the chemical properties of its two key functional groups: the Boc-protected amine and the polyethylene glycol chain.

Hydrolysis of the Boc Protecting Group

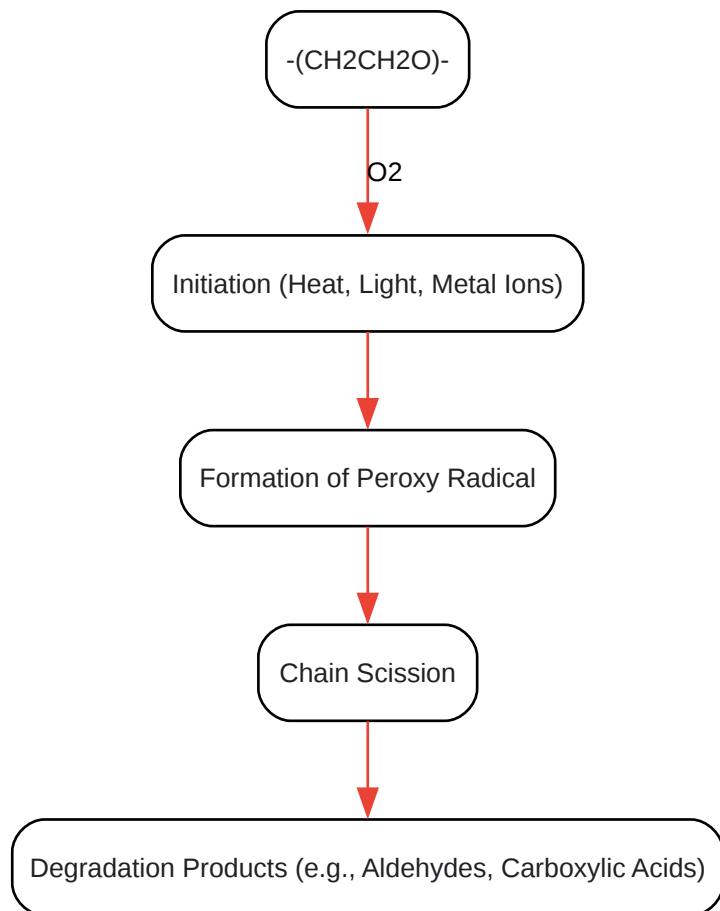
The tert-butyloxycarbonyl (Boc) group is a well-known acid-labile protecting group. Under acidic conditions, it is readily cleaved to yield the free amine, isobutylene, and carbon dioxide. Conversely, the Boc group is generally stable under neutral and basic conditions.

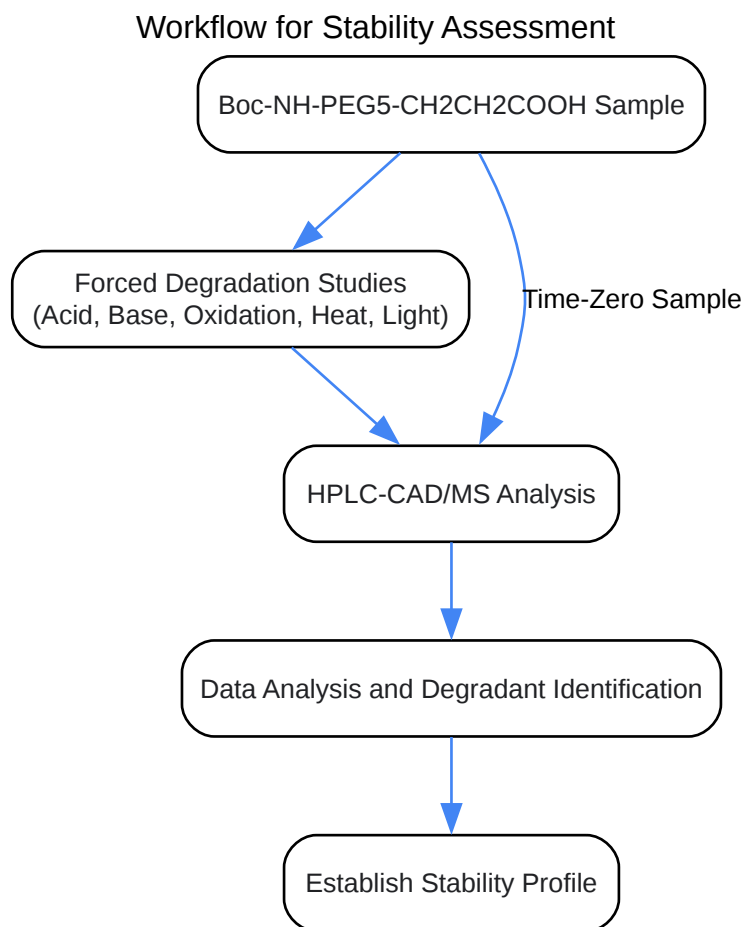
DOT Script for Boc Deprotection Pathway:

Acid-Catalyzed Deprotection of Boc Group



Oxidative Degradation of PEG Chain





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